

Streptomycin and Alternative Antibiotics

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Compound Focus: Medermycin

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The following table summarizes key information on Streptomycin and two common alternative antibiotics, based on data from drug compendiums and scientific literature [1] [2].

Attribute	Streptomycin	Doxycycline	Tetracycline
Drug Class	Aminoglycoside [2]	Tetracycline [1]	Tetracycline [1]
Primary Approved Uses	Tuberculosis, plague, endocarditis, brucellosis [1] [2]	Respiratory, sinus, skin, and sexually transmitted infections [1]	Bacterial infections, acne, bronchitis, chlamydia [1]
Average User Rating	9.0 / 10 (from 2 ratings) [1]	6.4 / 10 (from 1646 ratings) [1]	6.6 / 10 (from 64 ratings) [1]
Common Side Effects	Vertigo, vomiting, facial numbness, kidney and ear toxicity [2]	Information not available in search results	Information not available in search results
Pregnancy Category	D (Positive evidence of risk) [1]	D (Positive evidence of risk) [1]	D (Positive evidence of risk) [1]
Mechanism of Action	Binds to 30S ribosomal subunit, causing codon misreading and inhibiting protein synthesis [2]	Information not available in search results	Information not available in search results

Anti-Inflammatory Drugs with Antimicrobial Properties

Research indicates that several established anti-inflammatory drugs have demonstrated antimicrobial properties in pre-clinical studies, presenting a promising avenue for developing dual-action therapies [3]. The table below summarizes experimental data for some of these compounds.

Drug (Category)	Demonstrated In Vitro Antibacterial Effects	In Vivo Evidence (Animal Models)	Potential Clinical Applications
Ibuprofen (NSAID)	Against <i>Bacillus cereus</i> , <i>Escherichia coli</i> , and <i>Staphylococcus aureus</i> (including MRSA) with MICs of 0.625–2.5 mg/L [3].	Increased survival rate in mice infected with <i>Pseudomonas aeruginosa</i> [3].	Studied in clinical trials for uncomplicated urinary tract infections (UTIs) [3].
Auranofin (Anti-rheumatic)	Potent effect against a broad spectrum of Gram-positive bacteria, including <i>Mycobacterium tuberculosis</i> (MIC 0.0015–5 mg/L) [3].	High survival rate in mice infected with <i>Enterococcus faecium</i> , <i>S. aureus</i> , and <i>Clostridioides difficile</i> [3].	Investigated for repurposing in bacterial infections [3].
Aspirin (NSAID)	Moderate activity against <i>E. coli</i> , <i>B. cereus</i> , <i>P. aeruginosa</i> , and <i>Salmonella choleraesuis</i> (MIC 1.2–5 mg/L) [3].	Caused a high survival rate in <i>M. tuberculosis</i> -infected mice [3].	Potential role in adjunctive therapy [3].

Research Insights on Antibiotics and Inflammation

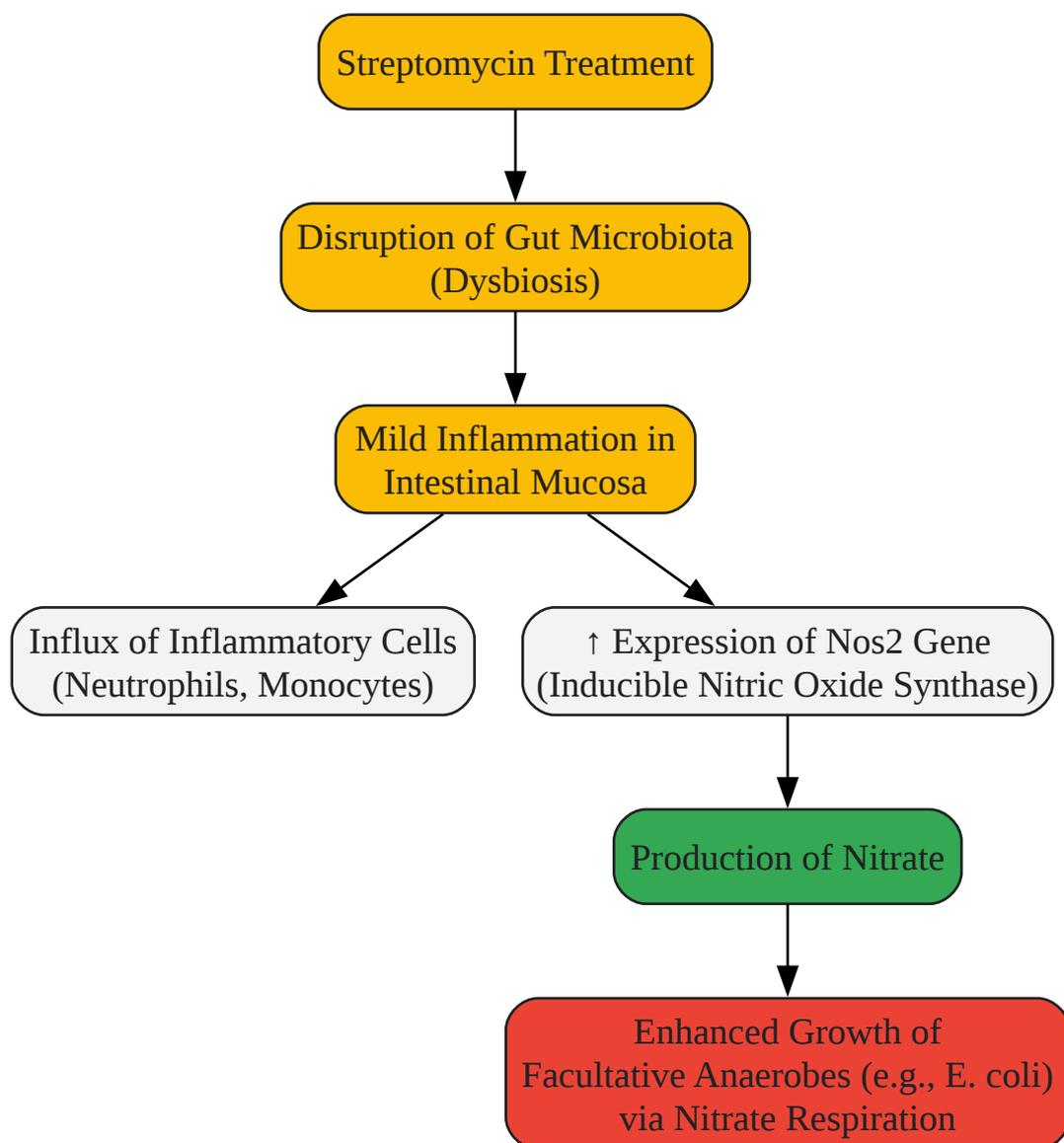
While streptomycin is not classified as an anti-inflammatory drug, recent scientific studies have revealed complex interactions between its antibiotic action and the host's inflammatory response [4] [5] [6]. These findings are highly relevant for researchers in the field.

- **Streptomycin-Induced Intestinal Inflammation:** One study found that streptomycin treatment in mice can induce low-level inflammation in the intestinal mucosa. This was characterized by an influx of inflammatory monocytes and neutrophils, and an increased expression of the gene *Nos2* (inducible

nitric oxide synthase). This inflammatory response created an environment that enhanced the growth of *E. coli* by providing nitrate as an alternative electron acceptor [4].

- **Impact on Gut-Lung Axis:** Another study showed that streptomycin treatment altered the gut microbiome in mice, which in turn modulated the pulmonary immune response to Respiratory Syncytial Virus (RSV) infection. Mice treated with streptomycin had more severe lung inflammation after RSV infection, which was associated with an increase in pro-inflammatory cytokines like IFN- γ and IL-17, and altered macrophage polarization. This aggravated inflammation could be rescued by supplementing with the probiotic *Clostridium butyricum* [5].
- **Effect in Cystic Fibrosis Model:** In a cystic fibrosis (CF) mouse model, treatment with streptomycin reduced the characteristic small intestinal bacterial overgrowth and altered the gut microbiome. This change in the intestinal environment was correlated with an amelioration of airway hyperresponsiveness—a key lung pathology in CF—and shifts in the pulmonary T-cell profile, suggesting a systemic link between the gut microbiome and lung inflammation [6].

The following diagram illustrates the key inflammatory pathway identified in the research on streptomycin's effect in the mouse intestine [4]:



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